

A Technical Guide to the Physicochemical Properties of Decyl Ether

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Compound of Interest

Compound Name: Decyl ether

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This technical guide provides an in-depth overview of the density and refractive index of **decyl ether** (also known as **didecyl ether**). It includes key physicochemical data, detailed experimental protocols for their determination, and a workflow illustrating the application of such data in a research and development context.

Core Physicochemical Data of Decyl Ether

Decyl ether is a long-chain ether with applications as a solvent and in the formulation of various products. Its physical properties, such as density and refractive index, are crucial for quality control, substance identification, and formulation development.

Property	Value	Conditions	Source(s)
Density	0.8188 g/cm ³	at 20 °C	[1]
0.815 g/mL	Not specified	[2]	
0.82 g/cm ³	Not specified	[3]	
Refractive Index	1.441	Not specified	[2]
1.4420	Not specified	[4]	

Experimental Protocols

Accurate determination of density and refractive index is paramount in scientific research. The following are detailed methodologies for measuring these properties for a liquid such as **decyl ether**.

Determination of Density

1. Pycnometer Method

This method offers high precision and is suitable for determining the density of liquids.^[5]

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, thermometer, and a thermostatically controlled water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer.
 - Weigh the empty, dry pycnometer on an analytical balance and record the mass (m_p).
 - Fill the pycnometer with distilled water of a known temperature and density. Ensure no air bubbles are trapped. Place the stopper and wipe any excess water from the outside.
 - Weigh the water-filled pycnometer and record the mass (m_{pw}).
 - Empty and dry the pycnometer again.
 - Fill the pycnometer with the sample liquid (**decyl ether**) at the same temperature.
 - Weigh the sample-filled pycnometer and record the mass (m_{ps}).
- Calculation:
 - Mass of water (m_w) = $m_{pw} - m_p$
 - Volume of pycnometer (V_p) = $m_w / \text{density of water at the experimental temperature}$

- Mass of sample (m_s) = $m_{ps} - m_p$
- Density of sample = m_s / V_p

2. Gravimetric Buoyancy Method (Archimedes' Principle)

This technique relies on Archimedes' principle and is widely used for both solids and liquids.^[6]

- Apparatus: Analytical balance with a density kit, a reference body of known volume (e.g., a glass sinker), and a temperature-controlled liquid bath.
- Procedure:
 - Weigh the reference body in the air and record its mass.
 - Immerse the reference body in the liquid sample (**decyl ether**), ensuring it is fully submerged and free of air bubbles.
 - Weigh the immersed reference body. The apparent loss in weight is equal to the weight of the displaced liquid.
- Calculation: The density of the liquid is determined from the known volume of the reference body and the two mass readings.^[6]

Determination of Refractive Index

1. Abbe Refractometer

The Abbe refractometer is a common and convenient instrument for measuring the refractive index of liquids.

- Apparatus: Abbe refractometer, a constant temperature water bath, and a light source (often built-in).
- Procedure:
 - Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).

- Place a few drops of the sample liquid (**decyl ether**) onto the prism of the refractometer.
- Close the prism and allow the sample to reach thermal equilibrium.
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Read the refractive index directly from the calibrated scale.

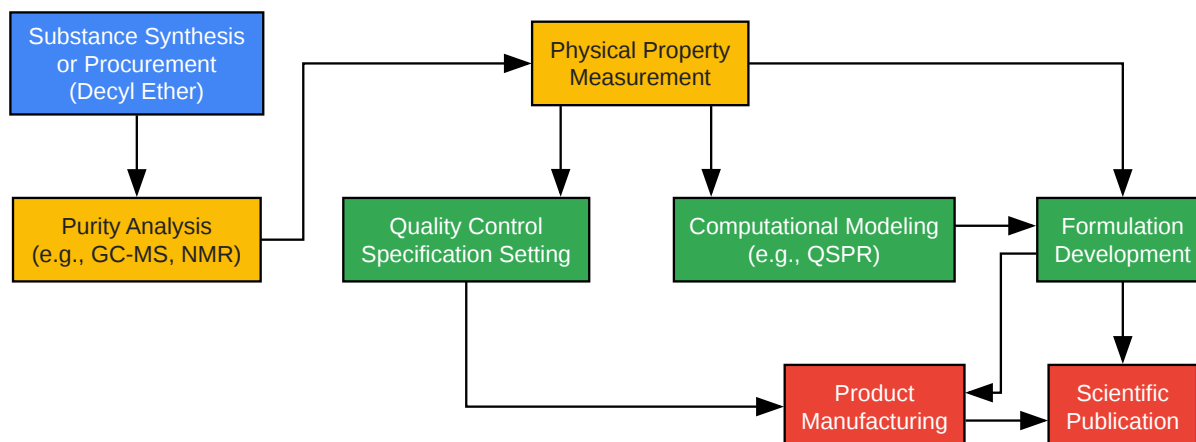
2. Michelson Interferometer Method

This method offers high precision and is based on the interference of light waves.^[7]

- Apparatus: A modified Michelson interferometer with a rotation stage and a liquid cell.^[7]
- Procedure:
 - The liquid cell is placed on the rotation stage within one arm of the interferometer.
 - Measurements are taken with the cell empty and then filled with the liquid sample.
 - By rotating the cell and observing the shift in the interference fringes, the refractive index of the liquid can be determined with high accuracy. The precision is primarily limited by the accuracy of the rotation angle measurement.^[7]

Application Workflow

The determination and application of physicochemical properties like density and refractive index are integral to the scientific process. The following diagram illustrates a typical workflow in a research and development setting.



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Caption: Workflow for the characterization and application of **decyl ether**'s physical properties.

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